

4-Chloro-3-sulfamoylbenzoic acid analytical method development

Author: Smolecule Technical Support Team. Date: February 2026

Compound Focus: 4-Chloro-3-sulfamoylbenzoic acid

CAS No.: 1205-30-7

Cat. No.: S591199

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Chemical Profile & Key Applications

4-Chloro-3-sulfamoylbenzoic acid (CAS 1205-30-7) is primarily used as a **pharmaceutical reference standard** and a key intermediate. Its main application is in the analytical method development, validation, and quality control during the commercial production of the drug **Indapamide** [1] [2].

The table below summarizes its fundamental identifiers and physical properties:

| Property | Details |
|---------------------|---|
| CAS Registry Number | 1205-30-7 [1] [3] [4] |
| Molecular Formula | C ₇ H ₆ ClNO ₄ S [1] [3] [4] |
| Molecular Weight | 235.6 - 235.65 g/mol [1] [3] [5] |
| Melting Point | 256°C - 258°C [4] [5] / 261°C [3] |
| Purity | >98.0% (HPLC) [3] [4] |
| Physical Form | White to almost white powder to crystal [3] |

| Property | Details |
|----------|--|
| Storage | Room temperature, in a cool and dark place (<15°C recommended) [3] |

Spectroscopic Data for Identification

A scientific study characterized the compound using several spectroscopic techniques, providing benchmark data you can use for identification and method development [6]. The experimental details are summarized below:

| Technique | Experimental Conditions / Key Observations |
|---|--|
| FT-IR (KBr pellet) • Spectrometer: PerkinElmer Spectrum 1 • Range: 450 - 4000 cm^{-1} • Resolution: 1.0 cm^{-1} [6] FT-Raman • Spectrometer: Bruker 27 Standalone • Laser Source: Nd:YAG (1064 nm) • Range: 50 - 4000 cm^{-1} • Resolution: 2.0 cm^{-1} [6] ^1H NMR • Spectrometer: 400 MHz • Solvent: DMSO- d_6 [6] Single-Crystal X-ray Diffraction (SCXRD) The explicit molecular structure was confirmed using SCXRD, providing definitive geometric parameters [6]. | |

Troubleshooting Common Analytical Challenges

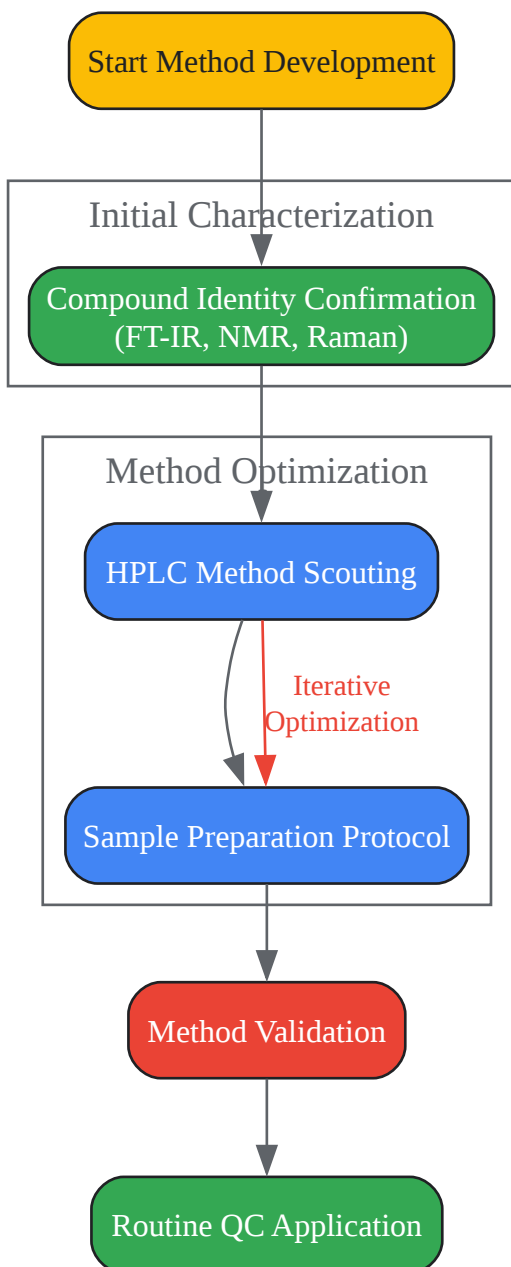
Here are some potential issues and solutions based on general analytical chemistry principles and the compound's properties:

| Issue | Possible Cause | Troubleshooting Tips |
|---|----------------|---|
| Poor HPLC Peak Shape - Strong interaction with residual silanols | | <ul style="list-style-type: none">• Incorrect mobile phase pH - Use a low pH mobile phase (e.g., with phosphoric acid).• Try a specially designed C18 column for basic compounds. Low Recovery in Sample Prep - Poor solubility in the solvent• Instability in solution - Check solubility in different solvents (e.g., methanol, DMSO). |

- Prepare solutions fresh and store at cool temperatures. | | **Spectral Mismatch** | - Impurities from synthesis or degradation
- Incorrect instrument calibration | - Cross-check with a certified reference standard if available.
- Ensure all spectrometers are properly calibrated. |

Workflow for Analytical Method Development

The following diagram outlines a logical workflow for developing and validating an analytical method for this compound, based on standard laboratory practices.



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Frequently Asked Questions

- **What is the primary regulatory use of 4-Chloro-3-sulfamoylbenzoic acid?** It is used as a reference standard for the **analytical method development, validation (AMV), and Quality Control (QC)** of the drug substance Indapamide, supporting applications like Abbreviated New Drug Applications (ANDA) [1] [2].
- **What are the known hazards for handling this compound?** Safety data indicates it may cause **skin irritation (H315), serious eye irritation (H319), and respiratory irritation (H335)**. Always wear appropriate personal protective equipment (PPE) including gloves and eye protection [3] [5].
- **Has this compound shown any biological activity?** Beyond its use as a standard, one study noted that the synthesized compound was evaluated for its **anti-bacterial activity** [6].
- **Where can I obtain this compound for my research?** Several chemical suppliers, including SynZeal, TCI Chemicals, and Thermo Scientific, list this compound in their catalogs, often available for custom synthesis [1] [3] [4].

Need Custom Synthesis?

Email: info@smolecule.com or [Request Quote Online](#).

References

1. - 4 - Chloro - 3 | 1205-30-7 | SynZeal Sulfamoylbenzoic Acid [synzeal.com]
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6. An analysis of structural, spectroscopic signatures ... [sciencedirect.com]

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